# Key characteristics of 2,3-Dimeth

**Author**: BenchChem Technical Support Team. **Date**

| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2,3-Dimethylbenzonitrile* |
| *CAS No.:* | *5724-56-1* |
| *Cat. No.:* | *B195845* |

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An In-Depth Technical Guide to **2,3-Dimethylbenzonitrile**: Properties, Synthesis, and Applications

## Authored by: Senior Application Scientist

Abstract: **2,3-Dimethylbenzonitrile**, a key aromatic nitrile, serves as a pivotal intermediate in the synthesis of a wide array of fine chemicals, pharma characteristics, including detailed physicochemical properties, spectroscopic signatures for analytical confirmation, prevalent synthetic methodologies industrial applications, supported by established safety and handling protocols. This document is intended for researchers, medicinal chemists, and p

## Core Physicochemical & Structural Characteristics

**2,3-Dimethylbenzonitrile**, also known as 3-Cyano-o-xylene, is an aromatic organic compound with the chemical formula $C_9H_9N$.[1][2] Its structure cc positions 2 and 3.[2] This substitution pattern imparts specific steric and electronic properties that influence its reactivity and utility as a synthetic build

The compound typically appears as a colorless, low-melting solid or a yellow to brown liquid, with a characteristic almond-like odor.[4][5][6] It is sparin

### Key Physicochemical Data

A compilation of essential physical and chemical properties for **2,3-Dimethylbenzonitrile** is presented below for quick reference.

| Property | Value |
|---|---|
| IUPAC Name | 2,3-dimethylbenzonitrile |
| Synonyms | Benzonitrile, 2,3-dimethyl-; 3-Cyano-o-xylene |
| CAS Number | 5724-56-1 |
| Molecular Formula | $C_9H_9N$ |
| Molecular Weight | 131.17 g/mol |
| Appearance | Colorless solid or low melting solid |
| Melting Point | 23 - 25 °C / 73.4 - 77 °F |
| Boiling Point | 241.7 °C at 760 mmHg |
| Polar Surface Area | 23.79 Å² |
| LogP (Octanol/Water) | 2.58 |
| Vapor Pressure | 0.0353 mmHg at 25°C |

## Analytical Characterization & Spectroscopic Profile

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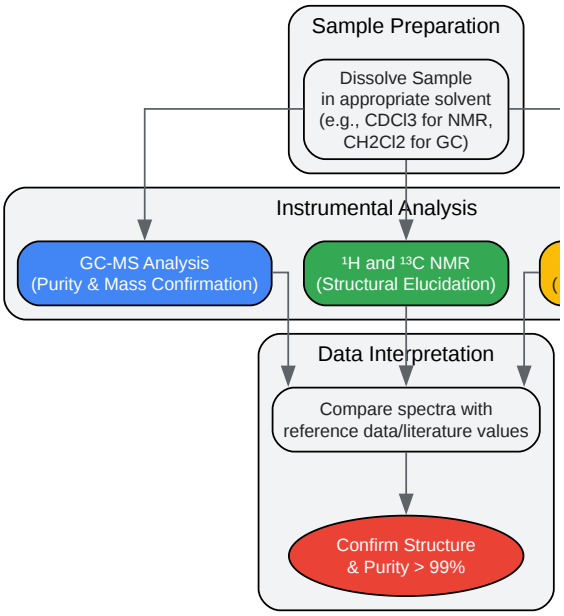
Rigorous analytical confirmation is critical for ensuring the purity and identity of **2,3-Dimethylbenzonitrile** in a research or manufacturing setting. A cc

## Spectroscopic Signatures

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^{1}$H NMR: The proton NMR spectrum will exhibit characteristic signals for the aromatic protons and the two distinct methyl groups. The aromatic p by their coupling. The two methyl groups will appear as singlets in the aliphatic region (typically δ 2.0-2.5 ppm).
  - $^{13}$C NMR: The carbon NMR spectrum will show distinct signals for the nitrile carbon (δ ~118-120 ppm), the four unique aromatic carbons (two su
- Infrared (IR) Spectroscopy: The IR spectrum is a powerful tool for identifying the key nitrile functional group. A strong, sharp absorption band chara stretches of the aromatic ring and methyl groups, and C=C stretching of the ring, will also be present.[10]
- Mass Spectrometry (MS): Under electron ionization (EI), the mass spectrum will show a prominent molecular ion peak ($M^+$) at m/z = 131.[8][9] Key

## Standard Analytical Workflow

A self-validating analytical workflow ensures the unambiguous identification and purity assessment of **2,3-Dimethylbenzonitrile**.

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Caption: Standard workflow for the analytical validation of **2,3-Dimethylbenzonitrile**.

## Synthesis and Chemical Reactivity

As a key intermediate, the synthesis of **2,3-Dimethylbenzonitrile** is of significant industrial interest. Its reactivity is dominated by the nitrile group and

## Common Synthetic Pathway: The Sandmeyer Reaction

A prevalent and reliable method for synthesizing aryl nitriles is the Sandmeyer reaction. This pathway utilizes the corresponding aniline as a starting r

Causality of Experimental Choices:

- Diazotization: 2,3-dimethylaniline is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid like HCl) at low temperatures ( intermediate.

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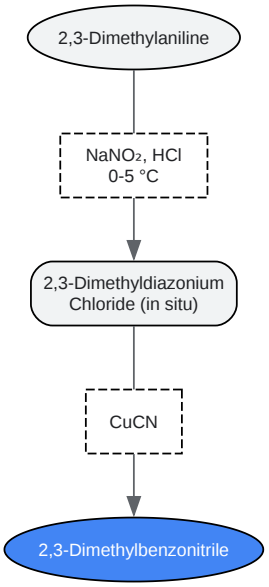
- Cyanation: The resulting diazonium salt is then reacted with a copper(I) cyanide salt. The copper(I) catalyst is essential for facilitating the displacen

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Caption: The Sandmeyer reaction pathway for synthesizing **2,3-Dimethylbenzonitrile**.

## Key Reactions of 2,3-Dimethylbenzonitrile

The versatile nitrile group allows **2,3-Dimethylbenzonitrile** to serve as a precursor to several other functional groups, making it a valuable building bl

- Hydrolysis: The nitrile can be hydrolyzed under acidic or basic conditions to yield 2,3-dimethylbenzoic acid.[1] For example, heating with aqueous s
- Reduction: The nitrile group can be reduced to a primary amine (2,3-dimethylbenzylamine) using strong reducing agents like lithium aluminum hydr
- Organometallic Addition: Grignard reagents or organolithium compounds can add to the nitrile carbon to form ketones after acidic workup.

## Applications in Drug Development & Industry

Benzonitrile derivatives are a privileged scaffold in medicinal chemistry due to their unique electronic properties and their ability to act as hydrogen bo microbiology.[13]

### Pharmaceutical Intermediate

**2,3-Dimethylbenzonitrile** is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[6][11] A notable example is its sedative and analgesic.[14]

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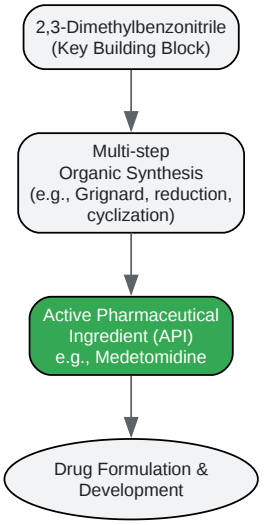


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Caption: Role of **2,3-Dimethylbenzonitrile** as a key intermediate in API synthesis.

## Agrochemicals and Fine Chemicals

Beyond pharmaceuticals, **2,3-Dimethylbenzonitrile** is utilized in the synthesis of specialized agrochemicals and dyes.[6] Its derivatives can exhibit a protection research.[15]

## Safety, Handling, and Storage

Proper handling of **2,3-Dimethylbenzonitrile** is essential to ensure laboratory safety.

### Hazard Identification

Based on aggregated GHS data, **2,3-Dimethylbenzonitrile** is classified as:

- Eye Irritant (Category 2A): Causes serious eye irritation.[2][7]
- Skin Irritant (Category 2): Causes skin irritation.[2][7]
- May also cause respiratory irritation.[7]

It is also noted as harmful if swallowed or inhaled.[1]

### Recommended Handling Protocols

The following protocol should be followed to minimize exposure and ensure safe handling.

Objective: To safely handle and dispense **2,3-Dimethylbenzonitrile** in a laboratory setting.

Materials:

- **2,3-Dimethylbenzonitrile**
- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or face shield
- Laboratory coat

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- Calibrated balance
- Spatula
- Glassware
- Fume hood

Procedure:

- Preparation: Don all required Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat, before handling the chemical.
- Ventilation: Conduct all handling and weighing operations inside a certified chemical fume hood to avoid inhalation of vapors.[7]
- Dispensing: Carefully transfer the required amount of the compound using a clean spatula. Since it can be a low-melting solid, be prepared for eith
- Spill Management: In case of a small spill, absorb with an inert material (e.g., vermiculite, sand) and place it in a sealed container for proper waste
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[4][5]
  - Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[4][5]
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[4][5]
  - Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[4][5]

## Storage

Store **2,3-Dimethylbenzonitrile** in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong

## Conclusion

**2,3-Dimethylbenzonitrile** is a versatile and valuable chemical intermediate with a well-defined physicochemical and spectroscopic profile. Its strateg and fine chemical industries, is firmly established. A thorough understanding of its synthesis, reactivity, and safe handling protocols is crucial for its eff

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